

The Industrial Versatility of 4-bromo-2-methyl-6-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-methyl-6-nitrophenol

Cat. No.: B1287443

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Abstract

This technical guide provides an in-depth analysis of the potential industrial applications of **4-bromo-2-methyl-6-nitrophenol**, a versatile chemical intermediate. The document explores its synthesis, key chemical properties, and its significant role as a precursor in the manufacturing of high-value chemicals, particularly in the dye industry. Detailed reaction pathways, including the synthesis of its crucial amino derivative and subsequent transformation into phenoxazine dyes, are presented. Furthermore, this guide discusses potential, albeit less documented, applications in the agrochemical and pharmaceutical sectors, drawing parallels with structurally related compounds. The content is intended for researchers, chemists, and professionals in drug development and materials science, offering a comprehensive overview of the industrial relevance of this substituted phenol.

Introduction: Unveiling the Potential of a Multifunctional Intermediate

4-bromo-2-methyl-6-nitrophenol is a substituted aromatic compound characterized by the presence of a hydroxyl group, a bromine atom, a methyl group, and a nitro group on a benzene ring. This unique combination of functional groups imparts a distinct reactivity profile, making it a valuable building block in organic synthesis. The electron-withdrawing nature of the nitro and bromo groups, coupled with the electron-donating effect of the methyl group and the activating influence of the hydroxyl group, allows for a range of chemical transformations. This guide will delve into the practical applications of this reactivity in an industrial context.

Table 1: Physicochemical Properties of **4-bromo-2-methyl-6-nitrophenol**

Property	Value
CAS Number	20294-50-2
Molecular Formula	C ₇ H ₆ BrNO ₃
Molecular Weight	232.03 g/mol
Appearance	Solid
Melting Point	90.5 °C
Boiling Point	278.5 °C at 760 mmHg

Synthesis of 4-bromo-2-methyl-6-nitrophenol: A Step-by-Step Protocol

The most common and efficient synthesis of **4-bromo-2-methyl-6-nitrophenol** starts from 2-bromo-4-methylphenol. The key transformation is the nitration of the phenol ring.

Experimental Protocol: Nitration of 2-Bromo-4-methylphenol

- **Preparation of the Nitrating Mixture:** In a flask, a solution of sulfuric acid (H₂SO₄) in water is prepared. To this, nitric acid (HNO₃) is added at 0°C.
- **Reaction Setup:** 2-Bromo-4-methylphenol is added to the nitrating mixture.
- **Reaction Execution:** The resulting mixture is stirred at room temperature overnight.
- **Work-up:** After the reaction is complete, the mixture is extracted with ethyl acetate (EtOAc) and dried over anhydrous sodium sulfate (Na₂SO₄).
- **Purification:** The solution is concentrated under reduced pressure and the crude product is purified by silica gel column chromatography to yield **4-bromo-2-methyl-6-nitrophenol** as a yellow solid.[1]

Caption: Synthesis of **4-bromo-2-methyl-6-nitrophenol**.

Core Industrial Application: A Gateway to Phenoxazine Dyes

The most significant industrial application of **4-bromo-2-methyl-6-nitrophenol** lies in its role as a precursor to 2-amino-4-bromo-6-methylphenol, a key intermediate in the synthesis of phenoxazine dyes. Phenoxazine derivatives are an important class of dyes and fluorescent probes with applications in textiles, leather, and biological staining.

Reduction of the Nitro Group: Formation of the Key Amino Intermediate

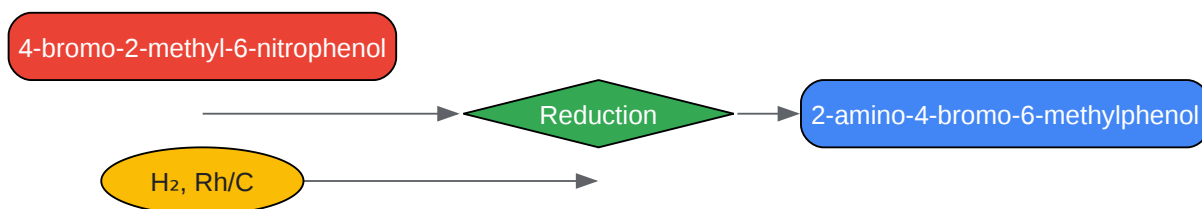
The conversion of **4-bromo-2-methyl-6-nitrophenol** to 2-amino-4-bromo-6-methylphenol is a critical step. This is typically achieved through the reduction of the nitro group. Various reducing agents can be employed for this purpose, with catalytic hydrogenation being a common industrial method.

The catalytic reduction of nitrophenols to aminophenols is a crucial reaction in the synthesis of aromatic amines, which are key intermediates in the chemical and pharmaceutical industries.^[2]

Experimental Protocol: Catalytic Hydrogenation

A general procedure for the reduction of a substituted nitrophenol involves the use of a catalyst such as Rh/C under a hydrogen atmosphere.

- **Reaction Setup:** **4-bromo-2-methyl-6-nitrophenol** is dissolved in a suitable solvent such as tetrahydrofuran (THF).
- **Catalyst Addition:** A catalytic amount of 5% Rhodium on Carbon (Rh/C) is added to the solution.
- **Hydrogenation:** The reaction mixture is stirred at room temperature under a hydrogen atmosphere for several hours.
- **Work-up:** The reaction mixture is filtered through Celite to remove the catalyst, and the filtrate is concentrated to yield the desired 2-amino-4-bromo-6-methylphenol.^[3]



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Caption: Reduction to 2-amino-4-bromo-6-methylphenol.

Synthesis of Phenoxazine Dyes

2-amino-4-bromo-6-methylphenol serves as a foundational molecule for the synthesis of a variety of phenoxazine dyes. The synthesis of phenoxazines often involves the oxidative coupling of ortho-aminophenols.[4] These dyes are of interest for their applications in materials science, organic light-emitting diodes, and as photoredox catalysts.[4]

The general strategy for forming the phenoxazine core involves the reaction of two molecules of the aminophenol or the reaction of the aminophenol with another suitable aromatic compound. The presence of the bromo and methyl substituents on the 2-amino-4-bromo-6-methylphenol backbone allows for the creation of specialized dyes with tailored properties, such as specific colors, solubility, and lightfastness.

Potential Applications in Agrochemicals

While direct applications of **4-bromo-2-methyl-6-nitrophenol** in the agrochemical industry are not extensively documented, the biological activity of structurally similar compounds suggests its potential. Phenolic compounds are important secondary metabolites in plants and often exhibit biological activities such as antibacterial, insecticidal, and herbicidal properties.[5]

A patent for the related compound, 2-bromo-4-fluoro-6-nitrophenol, describes its use as a broad-spectrum and high-efficiency agricultural bactericide with good inhibitory effects on weeds.[5] This suggests that **4-bromo-2-methyl-6-nitrophenol** and its derivatives could be investigated for similar properties. The presence of the bromine atom and the nitro group, both of which can contribute to biological activity, makes this a promising area for research and development.

Exploration in Pharmaceutical Synthesis

The utility of brominated phenols and their derivatives in medicinal chemistry is well-established. These motifs are present in a variety of compounds with demonstrated pharmacological activities. For instance, derivatives of natural bromophenols are being investigated for their antioxidant and anticancer activities.^{[6][7][8]}

Furthermore, the amino derivative, 2-amino-4-bromo-6-methylphenol, can be a precursor for the synthesis of various heterocyclic compounds.^{[1][4][9][10]} Heterocyclic chemistry is a cornerstone of drug discovery, with a vast number of pharmaceuticals containing heterocyclic scaffolds. The synthesis of benzoxazines, benzoxazepines, and other related structures from aminophenols is a common strategy in medicinal chemistry.^[4] Therefore, 2-amino-4-bromo-6-methylphenol represents a starting point for the synthesis of novel compounds with potential therapeutic applications.

Use in Hair Dyes

Aminophenols are widely used in the formulation of hair coloring products.^[11] Specifically, 2-amino-6-chloro-4-nitrophenol is used in semi-permanent and permanent hair dyes.^{[12][13]} Given the structural similarity, it is plausible that 2-amino-4-bromo-6-methylphenol could also be utilized in hair dye formulations to achieve specific color shades. These direct dyes work by diffusing into the hair shaft.^[13]

Conclusion and Future Outlook

4-bromo-2-methyl-6-nitrophenol is a chemical intermediate with a clearly defined and significant role in the synthesis of phenoxazine dyes. The straightforward conversion to its amino derivative opens up a rich area of chemistry for the production of a diverse range of colored compounds. While its applications in the agrochemical and pharmaceutical sectors are less established, the precedent set by structurally related molecules provides a strong rationale for further investigation. The continued exploration of the reactivity of this versatile molecule and its derivatives is likely to uncover new and valuable industrial applications, solidifying its importance as a key building block in synthetic chemistry.

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